

An In-depth Technical Guide on 2-(N-Ethylanilino)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-(N-Ethylanilino)ethanol**

Cat. No.: **B147036**

[Get Quote](#)

This technical guide provides essential information regarding the molecular properties of **2-(N-Ethylanilino)ethanol**, a chemical compound relevant to researchers and professionals in drug development and chemical synthesis.

Core Properties of 2-(N-Ethylanilino)ethanol

2-(N-Ethylanilino)ethanol, identified by the CAS number 92-50-2, is a chemical intermediate used in the synthesis of various organic molecules, including dyes and chromophores.^[1] Its fundamental molecular characteristics are crucial for its application in scientific research and development.

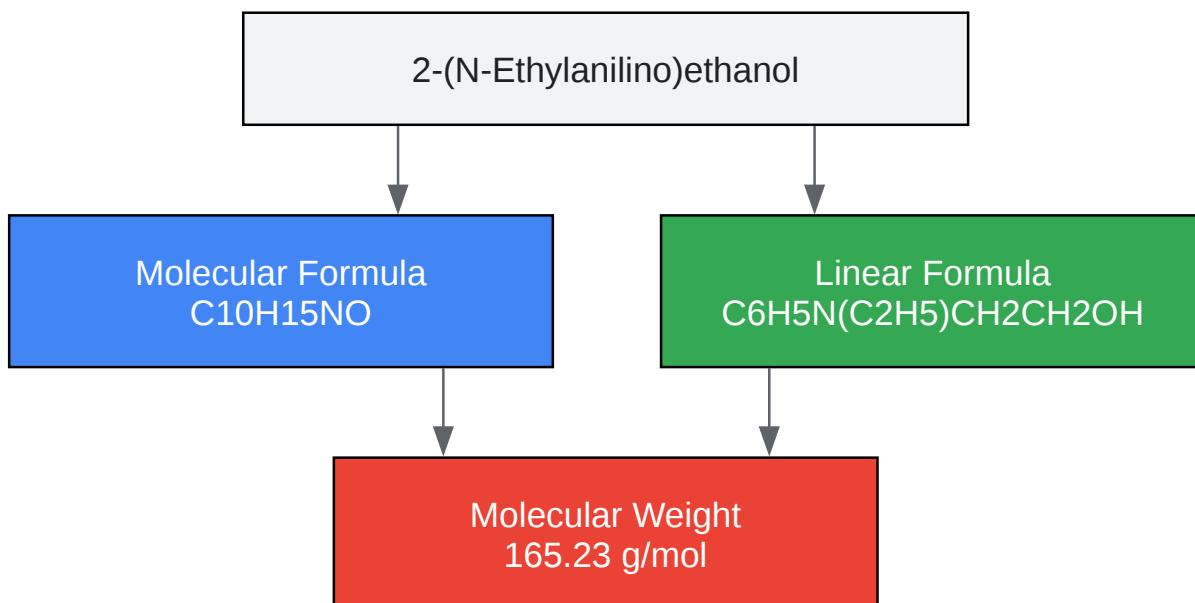
Data Presentation: Physicochemical Properties

The quantitative physicochemical properties of **2-(N-Ethylanilino)ethanol** are summarized in the table below for clear reference and comparison.

Property	Value
Molecular Formula	C10H15NO [1] [2] [3]
Linear Formula	C6H5N(C2H5)CH2CH2OH [4]
Molecular Weight	165.23 g/mol [2] [4]
Melting Point	36-38 °C [1]
Boiling Point	268 °C
Density	1.0 ± 0.1 g/cm³ [1]

Logical Relationship Diagram

The following diagram illustrates the logical connection between the compound's name and its core molecular identifiers.



[Click to download full resolution via product page](#)

Diagram of **2-(N-Ethylanilino)ethanol**'s molecular identifiers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(N-Ethylanilino)ethanol | CAS#:92-50-2 | Chemsoc [chemsoc.com]
- 2. 2-(N-ethylanilino)ethanol | C10H15NO | CID 62338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-(N-Ethylanilino)ethanol [chembk.com]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2-(N-Ethylanilino)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147036#2-n-ethylanilino-ethanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com